

Handling and safety precautions for Ethyl 2,4-dimethyloxazole-5-carboxylate

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Compound of Interest

Compound Name: Ethyl 2,4-dimethyloxazole-5-carboxylate

Cat. No.: B1585315

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An In-depth Technical Guide to **Ethyl 2,4-dimethyloxazole-5-carboxylate**

Technical Support Center: Ethyl 2,4-dimethyloxazole-5-carboxylate

CAS Number: 23012-30-8

Welcome to the technical support guide for **Ethyl 2,4-dimethyloxazole-5-carboxylate**. This document is designed for researchers, scientists, and drug development professionals, providing essential information on the safe handling, storage, and use of this heterocyclic building block. As a versatile intermediate in organic synthesis, understanding its properties and potential challenges is key to successful experimentation.

This guide moves beyond simple protocols to explain the scientific reasoning behind each recommendation, ensuring a foundation of expertise and trustworthiness in your work.

Section 1: Compound Identification and Physicochemical Properties

Correctly identifying the compound and understanding its physical properties are the foundation of any successful experiment.

Table 1: Chemical Identifiers

Property	Value	Source
CAS Number	23012-30-8	[1] [2] [3] [4]
Molecular Formula	C ₈ H ₁₁ NO ₃	[1] [2] [5]
Molecular Weight	169.18 g/mol	[1] [2] [5]
Common Synonyms	Ethyl 2,4-dimethyl-1,3-oxazole-5-carboxylate	[2] [3]

Table 2: Physicochemical Data

Property	Value	Notes
Purity	≥95-98%	As specified by commercial suppliers.[1][3] Always verify the purity from the Certificate of Analysis (CofA) for your specific lot.
Appearance	Not specified in available literature. Typically expected to be an off-white to pale yellow solid or oil.	Visual inspection upon receipt is crucial. Any significant deviation from the expected appearance could indicate degradation or impurity.
Solubility	Data not publicly available.	Based on its structure (ethyl ester), it is predicted to be soluble in common organic solvents like Dichloromethane (DCM), Ethyl Acetate, Ethanol, DMSO, and DMF. Solubility should be experimentally determined on a small scale.
Storage	Store in a cool, dry, well-ventilated place in a tightly sealed container.	[6][7][8] Stability is maximized by minimizing exposure to atmospheric moisture and air.

Section 2: Frequently Asked Questions: Safety and Handling

This section addresses critical safety and handling questions in a direct Q&A format.

Q: What are the primary hazards associated with **Ethyl 2,4-dimethyloxazole-5-carboxylate**?

A: Based on available data, this compound is associated with the following hazards:

- H315: Causes skin irritation.[5]

- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]
- H303: May be harmful if swallowed.[5]

Causality: The oxazole ring and ester functional groups can interact with biological macromolecules, leading to irritation. Fine powders or dusts of organic compounds are easily inhaled, causing irritation to the respiratory tract.

Q: What Personal Protective Equipment (PPE) is mandatory when handling this compound?

A: A comprehensive PPE strategy is non-negotiable.

- Eye Protection: Wear chemical safety goggles or a face shield approved under government standards like NIOSH (US) or EN 166 (EU).[9][10]
- Hand Protection: Use chemically resistant gloves (e.g., nitrile) inspected for integrity before use.[9][10] Dispose of contaminated gloves properly after use.[9]
- Body Protection: A standard laboratory coat is required. For larger quantities or situations with a high risk of splashing, a chemical-resistant apron or suit is recommended.[9]
- Respiratory Protection: All handling of solids should be done in a certified chemical fume hood to avoid dust inhalation.[9] If a fume hood is not available, a particle respirator may be necessary for nuisance exposures.[9][10]

Q: What is the correct first-aid response to an exposure?

A: Immediate and correct action can significantly mitigate harm.

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[6]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water.[6][9] If skin irritation persists, get medical advice.[6][10]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[6][10] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek

immediate medical attention.[6][9][10]

- If Swallowed: Rinse the mouth with water. Do not induce vomiting. Seek medical attention if you feel unwell.[6][9]

Q: How should I store the compound to ensure its long-term stability?

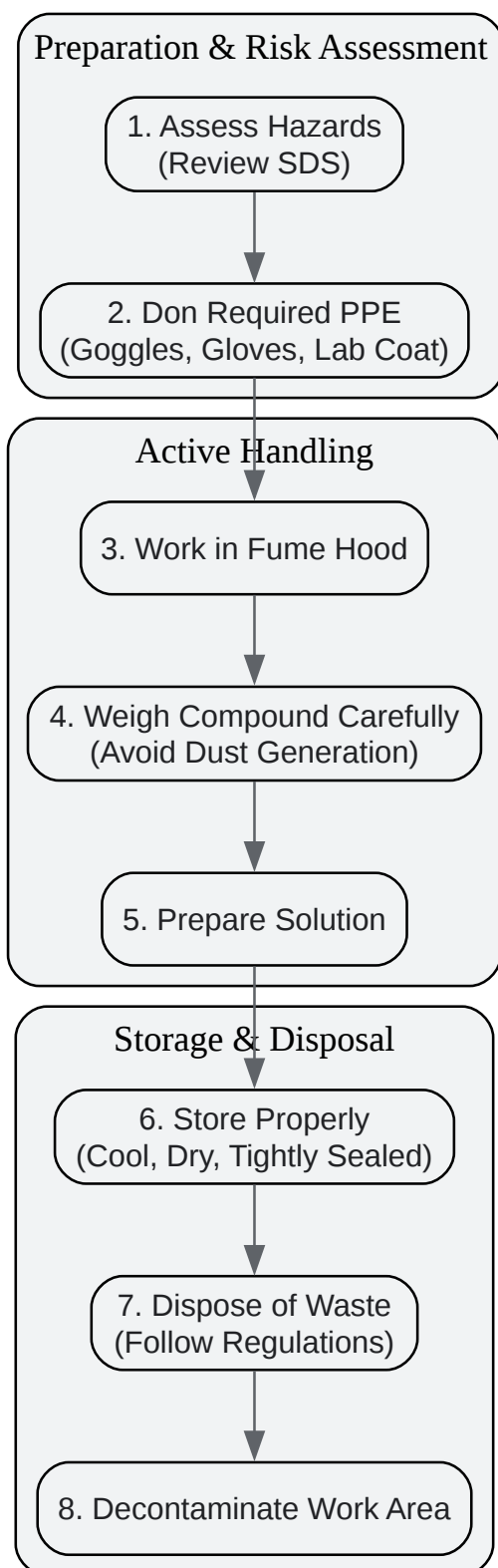
A: Proper storage is crucial for maintaining the compound's purity and integrity. Store the container tightly closed in a dry, cool, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

Q: How do I dispose of waste containing this chemical?

A: All chemical waste must be disposed of in accordance with local, state, and federal regulations. Dispose of the contents and container to an approved waste disposal plant.[6] Do not allow the product to enter drains.[9]

Visual Workflow: Safe Handling Protocol

The following diagram outlines the essential steps for safely handling **Ethyl 2,4-dimethyloxazole-5-carboxylate** from receipt to disposal.



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Caption: Workflow for the safe handling of **Ethyl 2,4-dimethyloxazole-5-carboxylate**.

Section 3: Troubleshooting Guide for Experimental Use

Even with careful planning, experimental challenges can arise. This section provides solutions to common problems.

Q: I am having difficulty dissolving the compound. What can I do?

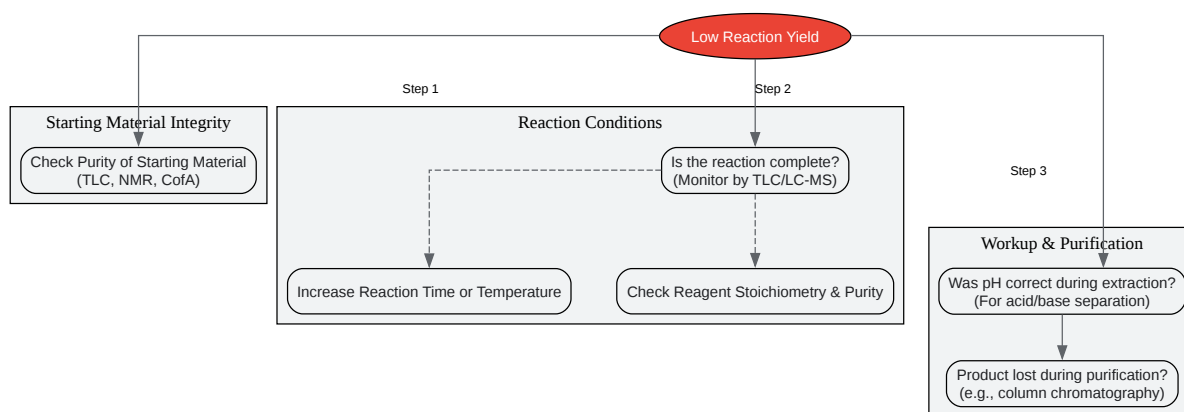
A: Solubility issues are a common first hurdle.

- Problem: The compound is not dissolving in my chosen solvent or has precipitated out of solution.
- Causality: The polarity of the solvent may not be optimal for the solute, or the concentration may be too high, exceeding its solubility limit at the current temperature.
- Troubleshooting Steps:
 - Solvent Selection: If using non-polar solvents like hexanes, switch to a more polar aprotic solvent such as ethyl acetate, dichloromethane (DCM), or tetrahydrofuran (THF). For higher polarity, consider dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).
 - Gentle Heating: Gently warm the mixture in a water bath. Many compounds exhibit increased solubility at higher temperatures. Be cautious not to overheat, which could cause decomposition.
 - Sonication: Use an ultrasonic bath to break up solid aggregates and increase the surface area for dissolution.
 - Small-Scale Test: Before committing your entire batch, always perform a small-scale solubility test with a few milligrams of the compound in your desired solvent.

Q: My reaction yield is lower than expected. What are the potential causes?

A: Low yields in reactions using this compound, such as a saponification (ester hydrolysis), can be traced back to several factors.

- Problem: A reaction converting the ethyl ester to the corresponding carboxylic acid results in a poor yield.
- Causality: The low yield could be due to impure starting material, incomplete reaction, side reactions, or product loss during workup and purification.
- Troubleshooting Decision Tree: The following diagram provides a logical path to diagnose the issue.



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Caption: Decision tree for troubleshooting low reaction yields.

- Self-Validating Protocol Insight: A robust experimental protocol includes built-in checkpoints. For example, when running a reaction, you should be monitoring its progress every 1-2 hours via Thin Layer Chromatography (TLC) or LC-MS. This validates that the reaction is

proceeding and tells you when it is complete, preventing premature workup (leading to low yield) or unnecessarily long reaction times (which can lead to side products).

Q: Are there any known chemical incompatibilities for this compound?

A: Yes. As an ester, **Ethyl 2,4-dimethyloxazole-5-carboxylate** is incompatible with:

- Strong Acids & Bases: These will catalyze the hydrolysis of the ester group, especially at elevated temperatures.
- Strong Oxidizing Agents: The oxazole ring and methyl groups can be susceptible to oxidation.
- Rationale: Understanding these incompatibilities is key to planning multi-step syntheses. If a subsequent step requires a strong acid, for example, the ester group must be considered "unprotected" and may react. This foreknowledge allows you to either choose an alternative synthetic route or implement a protection-deprotection strategy for the functional group.

Section 4: Key Experimental Protocol

Protocol 1: Preparation of a Standard Stock Solution (e.g., 10 mg/mL in DMSO)

This protocol provides a step-by-step method for accurately preparing a solution for use in biological assays or further reactions.

Materials:

- **Ethyl 2,4-dimethyloxazole-5-carboxylate**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Class A volumetric flask (e.g., 10 mL)
- Pipettes

- Vortex mixer and/or sonicator

Procedure:

- Pre-weigh Vial: Place a clean, dry amber glass vial on the analytical balance and tare it.
- Weigh Compound: Carefully add approximately 100 mg of **Ethyl 2,4-dimethyloxazole-5-carboxylate** to the vial in a chemical fume hood. Record the exact mass (e.g., 0.105 g).
- Calculate Solvent Volume: Based on the exact mass, calculate the required volume of DMSO to achieve a 10 mg/mL concentration. (e.g., $0.105\text{ g} / (10\text{ mg/mL}) = 10.5\text{ mL}$).
- Initial Dissolution: Add approximately 80% of the calculated DMSO volume to the vial.
- Ensure Complete Dissolution: Cap the vial and vortex thoroughly. If needed, place the vial in an ultrasonic bath for 5-10 minutes until all solid is dissolved and the solution is clear.
- Final Volume Adjustment: Quantitatively transfer the solution to a 10.0 mL volumetric flask (or the appropriate size). Rinse the vial with a small amount of fresh DMSO and add the rinsing to the flask to ensure all compound is transferred. Carefully add DMSO up to the calibration mark.
- Homogenize: Cap the flask and invert it 15-20 times to ensure the solution is homogeneous.
- Storage: Transfer the final solution to a properly labeled storage vial. Store at -20°C or -80°C, protected from light, to maximize stability.

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